

Application Note: Quantification of 5-Hydroxylansoprazole in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: 5-Hydroxylansoprazole

Cat. No.: B1664657

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This application note details a sensitive and specific liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of **5-hydroxylansoprazole**, a primary metabolite of lansoprazole, in human plasma. This protocol is intended for researchers, scientists, and drug development professionals involved in pharmacokinetic studies and bioanalytical testing.

Introduction

Lansoprazole is a widely used proton pump inhibitor for treating acid-related gastrointestinal disorders. Its metabolism is primarily mediated by cytochrome P450 enzymes, with **5-hydroxylansoprazole** being a major metabolite. Accurate quantification of this metabolite in plasma is crucial for pharmacokinetic and drug metabolism studies. The LC-MS/MS method described herein offers high selectivity and sensitivity for the determination of **5-hydroxylansoprazole** in a complex biological matrix.

Experimental Protocols

1. Materials and Reagents

- **5-Hydroxylansoprazole** reference standard
- Indapamide (Internal Standard - IS)

- HPLC-grade methanol
- HPLC-grade acetonitrile
- Ammonium acetate
- Methanoic acid (Formic acid)
- Ultrapure water
- Human plasma (with anticoagulant)

2. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Triple quadrupole tandem mass spectrometer with an electrospray ionization (ESI) source

3. Sample Preparation

A protein precipitation method is employed for the extraction of **5-hydroxylansoprazole** and the internal standard from human plasma.^{[1][2]}

- Allow frozen plasma samples to thaw at room temperature.
- Vortex the plasma samples to ensure homogeneity.
- To a 1.5 mL microcentrifuge tube, add 100 µL of human plasma.
- Add 10 µL of the internal standard working solution (Indapamide).
- Add 200 µL of cold acetonitrile to precipitate plasma proteins.^[1]
- Vortex the mixture for 1 minute.
- Centrifuge the tubes at 10,000 rpm for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube for LC-MS/MS analysis.

4. LC-MS/MS Conditions

Chromatographic Conditions:[1]

- Column: Inertsil ODS-3 or equivalent C18 column
- Mobile Phase: Methanol: (0.2% Ammonium Acetate and 0.1% Methanoic Acid in Water) (75:25, v/v)[1]
- Flow Rate: 0.8 mL/min
- Injection Volume: 10 µL
- Column Temperature: 40 °C

Mass Spectrometric Conditions: The mass spectrometer is operated in the Multiple Reaction Monitoring (MRM) mode with an electrospray ionization source.[1]

Compound	Precursor Ion (m/z)	Product Ion (m/z)
5-Hydroxylansoprazole	386.1	268.1
Indapamide (IS)	366.0	191.0

5. Calibration and Quality Control

- Calibration standards are prepared by spiking blank human plasma with known concentrations of **5-hydroxylansoprazole**.
- The calibration curve should cover the expected concentration range in study samples. A typical range is 5.0-400 ng/mL.[1]
- Quality control (QC) samples are prepared at low, medium, and high concentrations to assess the accuracy and precision of the method.

Data Presentation

The quantitative performance of the method is summarized in the table below. The validation parameters are established in accordance with FDA guidelines.[1][3]

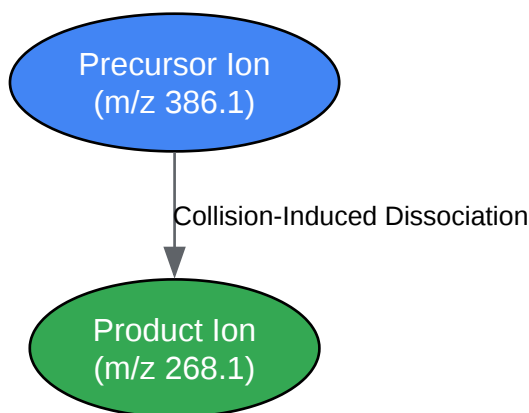
Parameter	Acceptance Criteria	Result
Linearity Range	Correlation coefficient (r^2) > 0.99	5.0 - 400 ng/mL[1]
Lower Limit of Quantification (LLOQ)	Signal-to-noise ratio ≥ 10 ; Accuracy within $\pm 20\%$; Precision $\leq 20\%$ CV	2.0 ng/mL[1]
Intra-day Precision (CV%)	$\leq 15\%$ ($\leq 20\%$ for LLOQ)	< 15%
Inter-day Precision (CV%)	$\leq 15\%$ ($\leq 20\%$ for LLOQ)	< 15%
Accuracy (% Bias)	Within $\pm 15\%$ ($\pm 20\%$ for LLOQ)	Within $\pm 15\%$

Mandatory Visualization



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Caption: Experimental workflow for the quantification of **5-hydroxylansoprazole** in plasma.



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Caption: Fragmentation of **5-hydroxylansoprazole** in the mass spectrometer.

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References

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